

Application Notes and Protocols for the Oxidation of 4-Ethylbenzaldehyde

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Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental procedure for the oxidation of **4-ethylbenzaldehyde** to 4-ethylbenzoic acid. The protocols outlined below are intended for use by qualified personnel in a laboratory setting.

Introduction

The oxidation of aldehydes to carboxylic acids is a fundamental transformation in organic synthesis. 4-Ethylbenzoic acid is a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals. This application note details a robust and efficient method for the preparation of 4-ethylbenzoic acid from **4-ethylbenzaldehyde** using potassium permanganate as the oxidizing agent.

Reaction Scheme

Figure 1: General reaction scheme for the oxidation of **4-ethylbenzaldehyde** to 4-ethylbenzoic acid.

Data Presentation

Table 1: Physicochemical Properties of Reactant and Product

Compound	Molecular Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)
4-Ethylbenzaldehyde	C ₉ H ₁₀ O	134.18	Colorless to pale yellow liquid	-56	221
4-Ethylbenzoic Acid	C ₉ H ₁₀ O ₂	150.17	White crystalline solid	112-114	268-270

Table 2: Spectroscopic Data for 4-Ethylbenzoic Acid

Spectroscopic Data	Chemical Shift (δ) / Wavenumber (cm^{-1})	Assignment
^1H NMR (CDCl_3)	12.0-13.0 (s, 1H)	-COOH
8.01 (d, $J=8.2$ Hz, 2H)	Ar-H (ortho to COOH)	
7.30 (d, $J=8.2$ Hz, 2H)	Ar-H (meta to COOH)	
2.74 (q, $J=7.6$ Hz, 2H)	-CH ₂ CH ₃	
1.28 (t, $J=7.6$ Hz, 3H)	-CH ₂ CH ₃	
^{13}C NMR (CDCl_3)	172.5	-COOH
149.8	Ar-C (para to COOH)	
130.2	Ar-CH (ortho to COOH)	
128.8	Ar-C (ipso to COOH)	
127.8	Ar-CH (meta to COOH)	
29.1	-CH ₂ CH ₃	
15.2	-CH ₂ CH ₃	O-H stretch (carboxylic acid dimer)
IR (KBr)	2970-2850 (broad)	
1685 (strong)	C=O stretch (carboxylic acid)	
1610, 1580, 1420	C=C stretch (aromatic ring)	
1300	C-O stretch	
930	O-H bend (out-of-plane)	

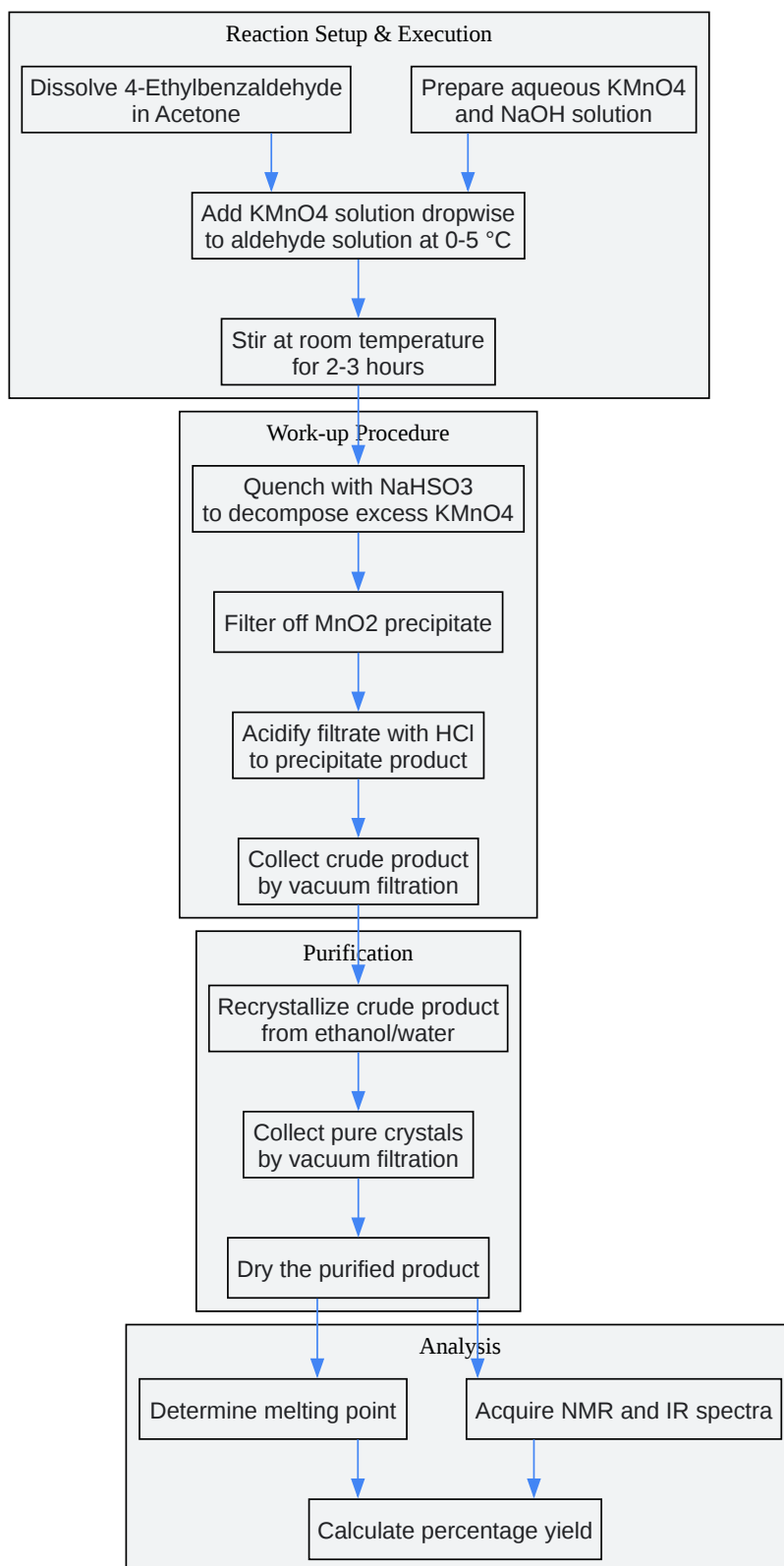
Experimental Protocols

Materials and Equipment

- 4-Ethylbenzaldehyde (98% purity)
- Potassium permanganate (KMnO_4)

- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl, concentrated and 10% solution)
- Sodium bisulfite (NaHSO_3)
- Ethanol
- Diethyl ether
- Magnesium sulfate (MgSO_4 , anhydrous)
- Round-bottom flask (250 mL)
- Reflux condenser
- Stirring hotplate
- Separatory funnel (250 mL)
- Büchner funnel and filter flask
- Beakers and Erlenmeyer flasks
- pH paper
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer
- IR spectrometer

Experimental Workflow Diagram



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